

# Application Notes and Protocols for AS1269574 in STC-1 Cells

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## Compound of Interest

Compound Name: AS1269574

Cat. No.: B1667627

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## Introduction

**AS1269574** is a potent G protein-coupled receptor 119 (GPR119) agonist.<sup>[1][2]</sup> However, in the context of the murine intestinal enteroendocrine cell line, STC-1, **AS1269574** demonstrates a distinct, GPR119-independent mechanism of action. It directly activates Transient Receptor Potential Ankyrin 1 (TRPA1) cation channels, leading to an influx of calcium ions (Ca<sup>2+</sup>) and subsequent secretion of glucagon-like peptide-1 (GLP-1).<sup>[2][3][4]</sup> This makes the **AS1269574** and STC-1 cell model valuable for studying TRPA1-mediated secretagogue pathways and for the discovery of novel compounds targeting GLP-1 release.

STC-1 cells are a well-established in vitro model for investigating the physiology of intestinal L-cells and the secretion of various gut hormones, including GLP-1 and cholecystokinin (CCK).<sup>[5]</sup> Their responsiveness to a variety of stimuli, including amino acids and pharmacological agents, makes them a suitable system for mechanistic studies and compound screening.<sup>[6][7]</sup>

These application notes provide a detailed protocol for treating STC-1 cells with **AS1269574** to study its effects on intracellular calcium mobilization and GLP-1 secretion.

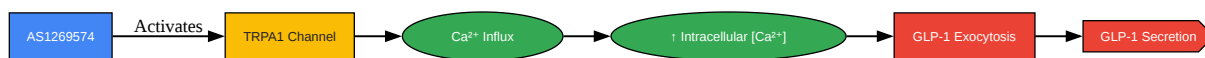
## Data Presentation

Table 1: Summary of **AS1269574** Effects on STC-1 Cells

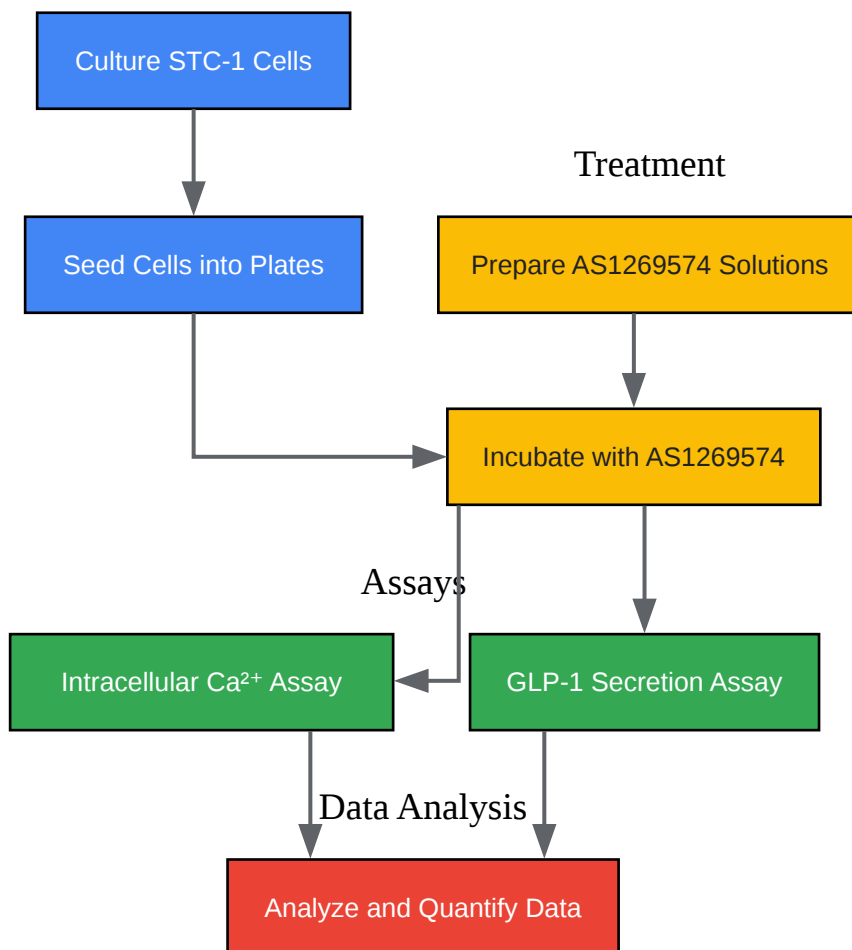
Parameter	Effective Concentration Range	Key Findings	Reference
GLP-1 Release	30 - 100 $\mu$ M	Dose-dependent stimulation of GLP-1 secretion.	[3]
Intracellular Ca <sup>2+</sup> ([Ca <sup>2+</sup> ] <sub>i</sub> ) Increase	20 - 100 $\mu$ M	Dose-dependent increase in intracellular calcium levels.[8]	[3]
Mechanism of Action	-	GPR119-independent; direct activation of TRPA1 cation channels.	[2][3]
Inhibition	-	Effects are blocked by TRPA1 channel inhibitors (e.g., AP-18, A967079, HC030031).	[3][9]

## Signaling Pathway

The primary signaling pathway activated by **AS1269574** in STC-1 cells is the direct activation of TRPA1 channels, leading to calcium influx and subsequent GLP-1 exocytosis.



### Cell Preparation



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GPR119 Agonist AS1269574 Activates TRPA1 Cation Channels to Stimulate GLP-1 Secretion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GPR119 Agonist AS1269574 Activates TRPA1 Cation Channels to Stimulate GLP-1 Secretion - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [PDF] SUPPLEMENTAL MATERIAL GPR 119 agonist AS 1269574 activates TRPA 1 cation channels to stimulate GLP-1 secretion \* | Semantic Scholar [semanticscholar.org]
- 5. pure.qub.ac.uk [pure.qub.ac.uk]
- 6. Intestinal STC-1 cells respond to five basic taste stimuli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Amino acid sensing by enteroendocrine STC-1 cells: role of the Na<sup>+</sup>-coupled neutral amino acid transporter 2 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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